

Application Notes and Protocols for the Preparation of ML381 Stock Solution

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Compound of Interest

Compound Name: ML381

Cat. No.: B609161

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Introduction

ML381, also known as VU0488130, is a potent and highly selective M5 muscarinic acetylcholine receptor (mAChR) orthosteric antagonist.^{[1][2][3][4]} It serves as a critical molecular probe for investigating the physiological and pathological roles of the M5 receptor, particularly in the central nervous system.^[1] Due to its instability in plasma, **ML381** is primarily recommended for in vitro and electrophysiology studies. Proper preparation of stock solutions is crucial for ensuring experimental accuracy and reproducibility. This document provides detailed protocols for the solubilization and storage of **ML381**.

Physicochemical and Storage Data

A summary of essential data for **ML381** is presented below for quick reference.

Parameter	Value	Source
Molecular Weight	379.41 g/mol	N/A
Appearance	Solid powder	
Aqueous Solubility	96 µM in PBS (pH 7.4) at 23°C	
Organic Solvent Solubility	≥ 2.5 mg/mL (6.59 mM) in 10% DMSO co-solvent systems	
Powder Storage	-20°C for up to 3 years	
Stock Solution Storage	-80°C for 6 months to 1 year; -20°C for 1 month	

Experimental Protocols

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **ML381** powder and solvents.
- Handle **ML381** powder in a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for **ML381** before use for complete safety information.

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution, typically 10 mM, in dimethyl sulfoxide (DMSO). This stock can then be used for serial dilutions into aqueous buffers or cell culture media.

Materials:

- **ML381** powder (MW: 379.41 g/mol)
- Anhydrous, sterile DMSO

- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Methodology:

- Pre-weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance.
- Weighing **ML381**: Carefully weigh the desired amount of **ML381** powder into the tared tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.794 mg of **ML381**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - Example: $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 379.41 \text{ g/mol} \times 1000 \text{ mg/g} = 3.794 \text{ mg}$
- Solvent Addition: Add the calculated volume of DMSO to the tube containing the **ML381** powder. For the example above, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming or brief sonication may be used to aid dissolution if precipitation is observed.
- Aliquoting and Storage: For ease of use and to minimize freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile tubes. Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (6-12 months).

Protocol 2: Preparation of Aqueous Working Solutions

This protocol details the dilution of the DMSO stock solution into an aqueous buffer (e.g., PBS or cell culture medium) for final experimental use.

Materials:

- **ML381** stock solution (e.g., 10 mM in DMSO)

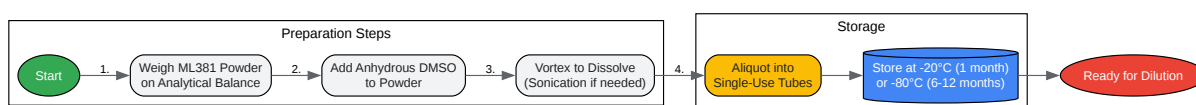
- Sterile aqueous buffer (e.g., PBS, cell culture medium)
- Sterile polypropylene tubes

Methodology:

- Thaw Stock Solution: Remove an aliquot of the **ML381** stock solution from the freezer and allow it to thaw completely at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution into the desired aqueous buffer to achieve the final working concentration.
 - Important: To avoid precipitation, ensure the final concentration of DMSO in the working solution is low, typically less than 0.5%.
 - Example: To prepare 1 mL of a 10 μ M working solution from a 10 mM stock, add 1 μ L of the 10 mM stock to 999 μ L of the aqueous buffer. This results in a final DMSO concentration of 0.1%.
- Mixing: Mix thoroughly by gentle vortexing or inversion.
- Stability Note: **ML381** is stable in PBS for at least 48 hours at 23°C. However, it is best practice to prepare fresh working solutions for each experiment to ensure optimal activity.

Workflow and Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing the stock solution.



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Caption: Workflow for preparing **ML381** stock solution.

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